

alpha-Hydroxyetizolam CAS number and molecular formula

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Compound of Interest

Compound Name: *alpha*-Hydroxyetizolam

Cat. No.: B1254964

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In-Depth Technical Guide: α -Hydroxyetizolam

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of α -Hydroxyetizolam, the primary active metabolite of the thienodiazepine, etizolam. This document details its chemical identity, including its CAS number and molecular formula, and summarizes its physicochemical properties. A thorough examination of its metabolic pathway and pharmacological activity is presented, highlighting its mechanism of action as a positive allosteric modulator of the GABA-A receptor. This guide also includes detailed experimental protocols for the analysis of α -Hydroxyetizolam in biological matrices and outlines a general strategy for its chemical synthesis. Visual diagrams are provided to illustrate key pathways and workflows, offering a valuable resource for researchers and professionals in the fields of pharmacology, toxicology, and drug development.

Chemical and Physical Properties

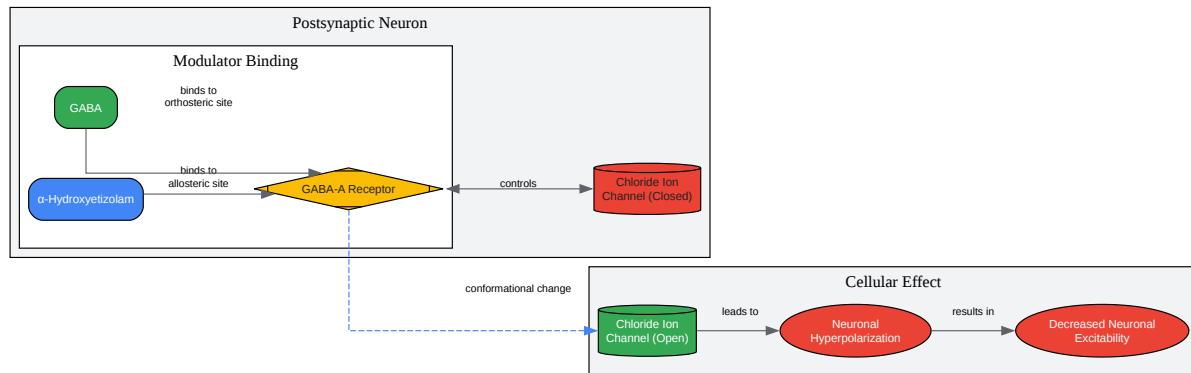
α -Hydroxyetizolam is a pharmacologically active metabolite of etizolam.^[1] Key identification and physicochemical data are summarized in the table below for easy reference.

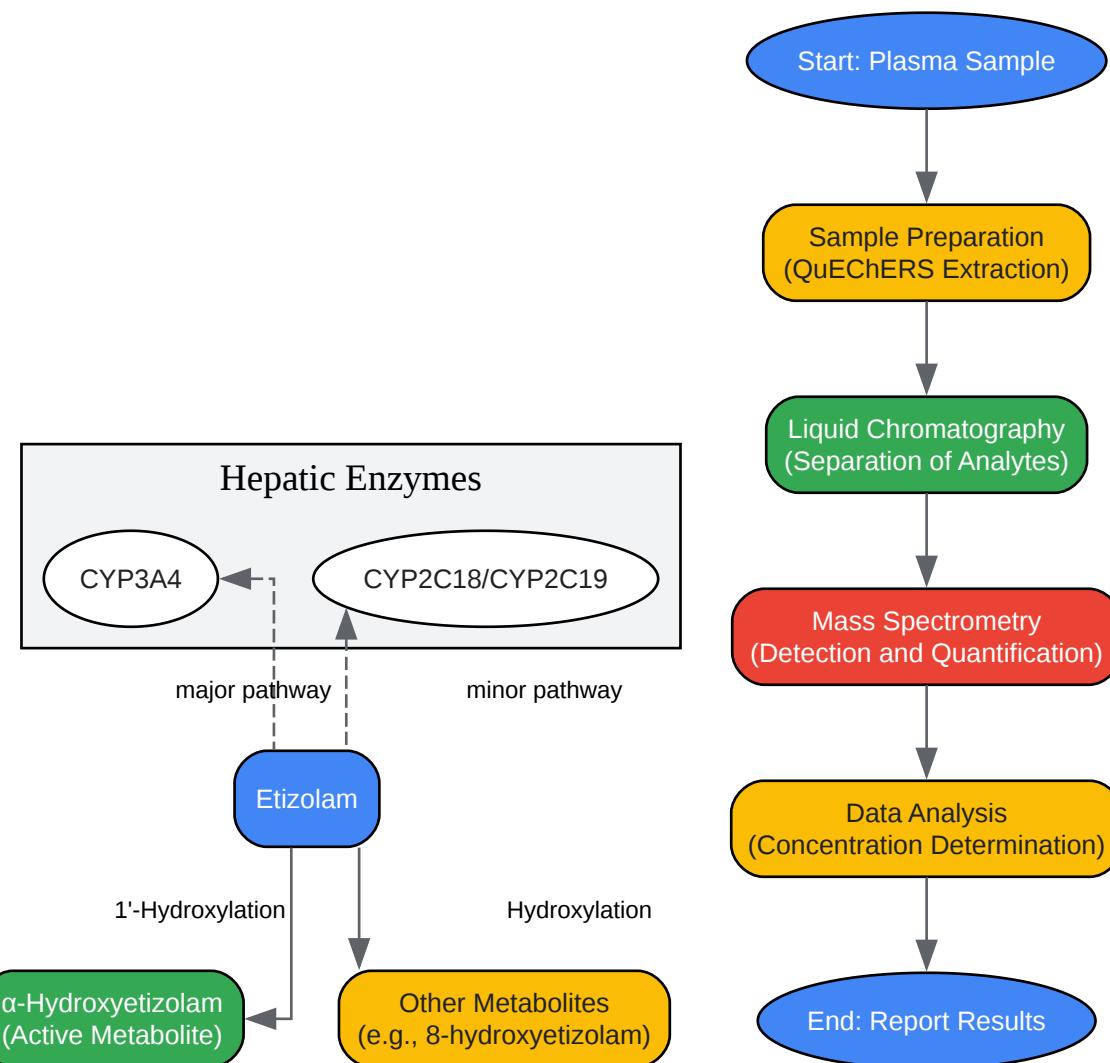
Property	Value	Source
CAS Number	64546-10-7	[2]
Molecular Formula	C ₁₇ H ₁₅ CIN ₄ OS	[2]
IUPAC Name	1-[7-(2-chlorophenyl)-13-methyl-3-thia-1,8,11,12-tetrazatricyclo[8.3.0.0 ^{2,6}]trideca-2(6),4,7,10,12-pentaen-4-yl]ethanol	[3]
Molecular Weight	358.8 g/mol	[3]
Appearance	White crystalline powder (in pure form)	[4]
Biological Half-Life	Approximately 8.2 hours	[1] [5]

Pharmacology and Mechanism of Action

Similar to its parent compound, etizolam, α -hydroxyetizolam acts as a positive allosteric modulator at the benzodiazepine site of the γ -aminobutyric acid type A (GABA-A) receptor.[\[4\]](#) This interaction enhances the effect of the inhibitory neurotransmitter GABA, leading to increased frequency of chloride channel opening and subsequent hyperpolarization of the neuron. This neuronal inhibition manifests as anxiolytic, sedative-hypnotic, anticonvulsant, and muscle relaxant effects. The pharmacological activity of α -hydroxyetizolam is comparable to that of etizolam, and its longer half-life suggests a significant contribution to the overall clinical effects of etizolam administration.[\[6\]](#)[\[7\]](#)

Signaling Pathway of α -Hydroxyetizolam at the GABA-A Receptor





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